

A Technical Guide to the Safe Handling of Methyl 4-(Dimethylamino)benzoate-D4

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Compound of Interest

Compound Name: Methyl 4-(Dimethylamino)benzoate-D4

Cat. No.: B13445417

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a formal safety data sheet (SDS). A specific SDS for **Methyl 4-(Dimethylamino)benzoate-D4** was not available at the time of writing. The information provided herein is a synthesis of data from the non-deuterated analogue, Methyl 4-(dimethylamino)benzoate, and general best practices for handling deuterated compounds. Users should always consult a certified SDS for any chemical before use and perform their own risk assessment.

Introduction

Methyl 4-(Dimethylamino)benzoate-D4 is a deuterated form of Methyl 4-(dimethylamino)benzoate. The primary difference between the two is the isotopic substitution of four hydrogen atoms with deuterium on the benzene ring. This isotopic labeling makes it a valuable tool in various research applications, particularly as an intermediate in the synthesis of labeled standards for mass spectrometry-based assays. For instance, it is a known intermediate in the synthesis of DMABA-d4 NHS Ester, which is used as a derivatizing reagent for phosphatidylethanolamine (PE) lipids to facilitate their characterization and quantification.

Due to the limited availability of specific safety and handling data for the deuterated compound, this guide will leverage information from its non-deuterated counterpart and establish general protocols for the safe handling of deuterated substances. The chemical reactivity and

associated hazards are not expected to differ significantly with isotopic substitution for this class of compound.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of Methyl 4-(Dimethylamino)benzoate and its deuterated analogue. Data for the non-deuterated form is used where specific data for the D4 version is unavailable.

Property	Value
Chemical Name	Methyl 4-(Dimethylamino)benzoate-D4
Synonyms	4-(Dimethylamino)benzoic-2,3,5,6-d4 Acid Methyl Ester
Molecular Formula	C ₁₀ H ₉ D ₄ NO ₂
Molecular Weight	183.24 g/mol
CAS Number	1175002-06-8
Appearance	Off-white solid (based on non-deuterated form)
Melting Point	102 °C (for non-deuterated form)
Boiling Point	No data available
Solubility	Low water solubility (based on non-deuterated form)

Hazard Identification and GHS Classification

A comprehensive GHS classification for **Methyl 4-(Dimethylamino)benzoate-D4** is not readily available. However, based on the non-deuterated form, the following hazards may be anticipated. Users should handle the compound with the assumption that it poses these risks.

Hazard Class	Hazard Statement
Acute Toxicity, Oral	Harmful if swallowed.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Eye Irritation	Causes serious eye irritation.

Precautionary Statements (General):

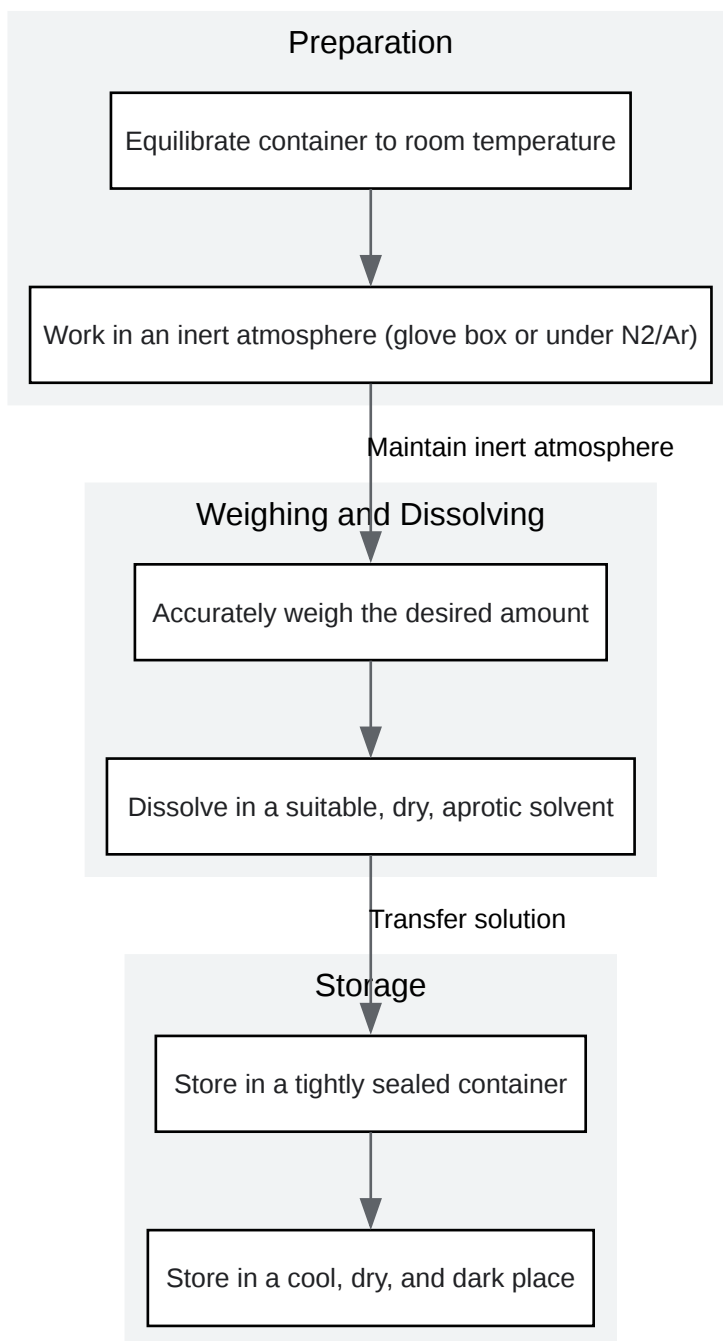
- Wash hands thoroughly after handling.
- Do not eat, drink or smoke when using this product.
- Wear protective gloves/protective clothing/eye protection/face protection.
- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Use only outdoors or in a well-ventilated area.

Handling and Storage

General Handling Precautions

Due to the hygroscopic nature of many deuterated compounds and the potential for hydrogen-deuterium (H-D) exchange, specific handling procedures are crucial to maintain isotopic purity.

General Handling Workflow for Deuterated Compounds



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Caption: General workflow for handling deuterated compounds.

Storage Conditions

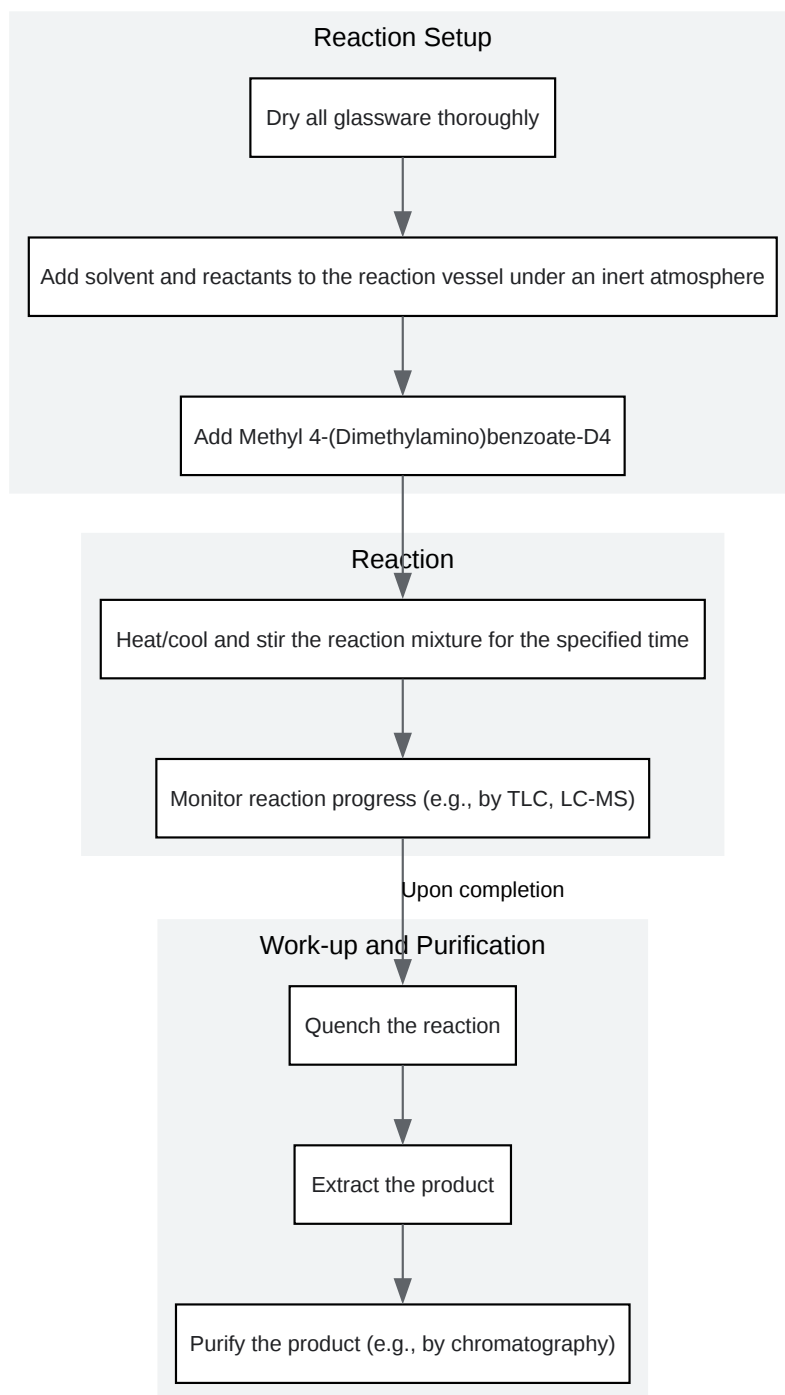
Proper storage is critical to prevent degradation and maintain the integrity of the compound.

- Temperature: Store in a cool, dry place. For long-term storage, refrigeration may be recommended. Always consult the supplier's specific instructions.
- Atmosphere: Store under an inert atmosphere (e.g., nitrogen or argon) to prevent moisture absorption and H-D exchange.
- Container: Keep the container tightly closed.

Experimental Protocols

While a specific, detailed protocol for the synthesis or direct use of **Methyl 4-(Dimethylamino)benzoate-D4** in a particular experiment is not publicly available, a general procedure for its use as a chemical intermediate can be inferred. The following is a generalized workflow for a chemical reaction involving a solid reagent like **Methyl 4-(Dimethylamino)benzoate-D4**.

Generalized Experimental Workflow



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Caption: A generalized workflow for a chemical reaction.

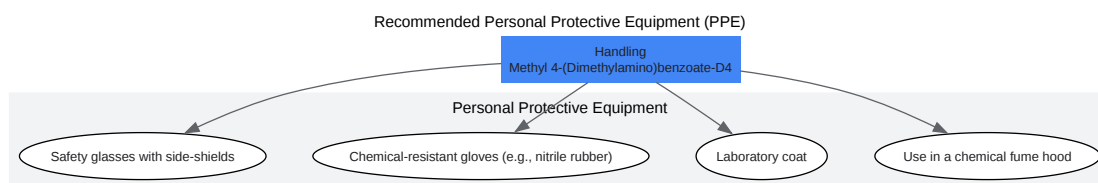
First Aid Measures

The following first aid measures are based on the potential hazards of the non-deuterated analogue.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **Methyl 4-(Dimethylamino)benzoate-D4**.



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Caption: Essential PPE for handling this chemical.

Conclusion

While specific safety data for **Methyl 4-(Dimethylamino)benzoate-D4** is scarce, a conservative approach based on the known hazards of its non-deuterated analogue and the general best practices for handling deuterated compounds provides a solid foundation for its safe use in a research setting. Adherence to the recommendations outlined in this guide, in conjunction with a thorough risk assessment and consultation of a certified SDS for similar compounds, is essential for ensuring the safety of all laboratory personnel.

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